

3-Hydroxyquinoline-d6 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxyquinoline-d6

Cat. No.: B15557230

[Get Quote](#)

Technical Guide: 3-Hydroxyquinoline-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Hydroxyquinoline-d6**, a deuterated analog of 3-hydroxyquinoline. This stable isotope-labeled compound serves as an invaluable tool in analytical and research settings, particularly as an internal standard for quantitative analyses.

Product Information

3-Hydroxyquinoline-d6 is a synthetic, non-radioactive isotopic derivative of 3-hydroxyquinoline where six hydrogen atoms have been replaced with deuterium. This labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound.

Table 1: General Properties

Property	Value
Chemical Formula	C ₉ HD ₆ NO
Molecular Weight	151.19 g/mol
CAS Number	2768656-18-2
Appearance	Solid
Synonyms	Quinolin-3-ol-d ₆ , 3-Quinolol-d ₆

Analytical Specifications

The following tables summarize the typical analytical specifications for **3-Hydroxyquinoline-d₆**, based on common analytical techniques. These values are representative and may vary slightly between different batches or suppliers.

Table 2: Purity and Isotopic Enrichment

Parameter	Specification
Chemical Purity (by HPLC)	≥98%
Isotopic Enrichment	≥99 atom % D
Deuterated Species (d ₆)	>98%
Partially Deuterated (d ₁ -d ₅)	<2%
Undeuterated (d ₀)	<0.1%

Experimental Protocols

Quantitative Analysis Workflow

3-Hydroxyquinoline-d₆ is primarily used as an internal standard in quantitative analytical workflows to correct for sample loss during preparation and instrumental variability.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for quantitative analysis using an internal standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is employed to confirm the chemical structure and determine the isotopic enrichment of **3-Hydroxyquinoline-d6**.

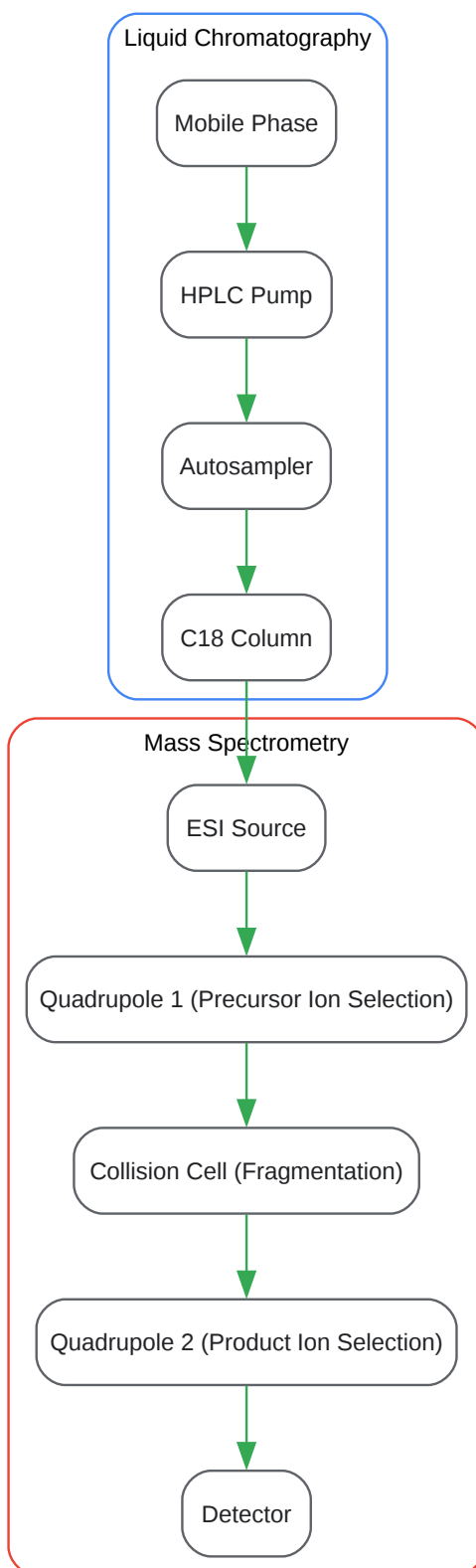
- Sample Preparation: Accurately weigh and dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d6).
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire a ^1H NMR spectrum. The absence or significant reduction of signals corresponding to the deuterated positions confirms successful labeling.
- Data Analysis: Integrate the remaining proton signals to confirm the structure and assess for any residual non-deuterated compound.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a primary technique for using **3-Hydroxyquinoline-d6** as an internal standard for the quantification of 3-hydroxyquinoline in complex matrices.

- Chromatographic Conditions:
 - Column: A C18 reverse-phase column is typically suitable.
 - Mobile Phase: A gradient of water and acetonitrile with a small amount of formic acid is commonly used to achieve good separation.

- Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometry Conditions:
 - Ionization: Electrospray ionization (ESI) in positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity. The transitions for both the analyte and the internal standard are monitored.



[Click to download full resolution via product page](#)

Caption: A typical LC-MS/MS experimental workflow.

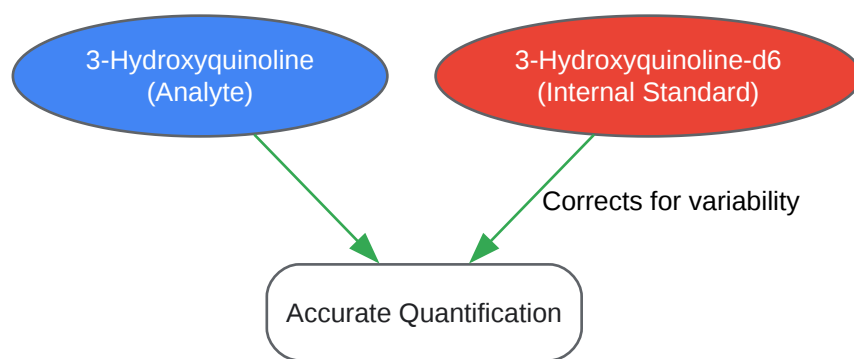
Gas Chromatography-Mass Spectrometry (GC-MS)

For volatile analytes or after derivatization, GC-MS can be an alternative method for quantification using **3-Hydroxyquinoline-d6**.

- Sample Preparation: Derivatization may be necessary to increase the volatility of 3-hydroxyquinoline and its deuterated analog.
- Chromatographic Conditions:
 - Column: A capillary column with a suitable stationary phase (e.g., 5% phenyl polysiloxane).
 - Carrier Gas: Helium.
 - Temperature Program: An oven temperature gradient is used to separate the analyte from other matrix components.
- Mass Spectrometry Conditions:
 - Ionization: Electron Ionization (EI).
 - Detection: Selected Ion Monitoring (SIM) of characteristic ions for both the analyte and the internal standard.

Signaling Pathways and Logical Relationships

As **3-Hydroxyquinoline-d6** is primarily an analytical tool, it does not directly participate in signaling pathways. Its utility lies in the accurate quantification of its non-deuterated counterpart, which may be a metabolite or a compound of interest in various biological studies. The logical relationship is that of a tracer or internal standard to an analyte.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **3-Hydroxyquinoline-d6** as an internal standard.

Safety and Handling

Users should consult the Safety Data Sheet (SDS) for detailed information on the safe handling, storage, and disposal of **3-Hydroxyquinoline-d6**. Standard laboratory safety practices should be followed, including the use of personal protective equipment.

This technical guide is intended for informational purposes for research professionals. For specific applications, it is crucial to consult the Certificate of Analysis provided by the supplier and to optimize analytical methods for the specific experimental context.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [3-Hydroxyquinoline-d6 certificate of analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557230/docs#3-hydroxyquinoline-d6-certificate-of-analysis\]](https://www.benchchem.com/product/b15557230/docs#3-hydroxyquinoline-d6-certificate-of-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)